

JKE-1674: Application Notes and Protocols for In Vitro Cell Culture Studies

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Compound of Interest

Compound Name: JKE-1674

Cat. No.: B15604900

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Introduction

JKE-1674 is a potent, orally active small molecule inhibitor of Glutathione Peroxidase 4 (GPX4) and a key active metabolite of the GPX4 inhibitor, ML210.[1] It serves as a valuable tool compound for inducing ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.[2] **JKE-1674**'s mechanism of action involves its intracellular conversion to a reactive nitrile oxide electrophile, JKE-1777, which covalently binds to the catalytic selenocysteine residue of GPX4, thereby inhibiting its function.[3][4] This inhibition leads to an accumulation of lipid peroxides, ultimately triggering ferroptotic cell death.[2]

These application notes provide detailed protocols for utilizing **JKE-1674** in in vitro cell culture studies to investigate ferroptosis and assess its therapeutic potential. The protocols cover key assays for determining cell viability, target engagement, and protein interaction.

Data Presentation

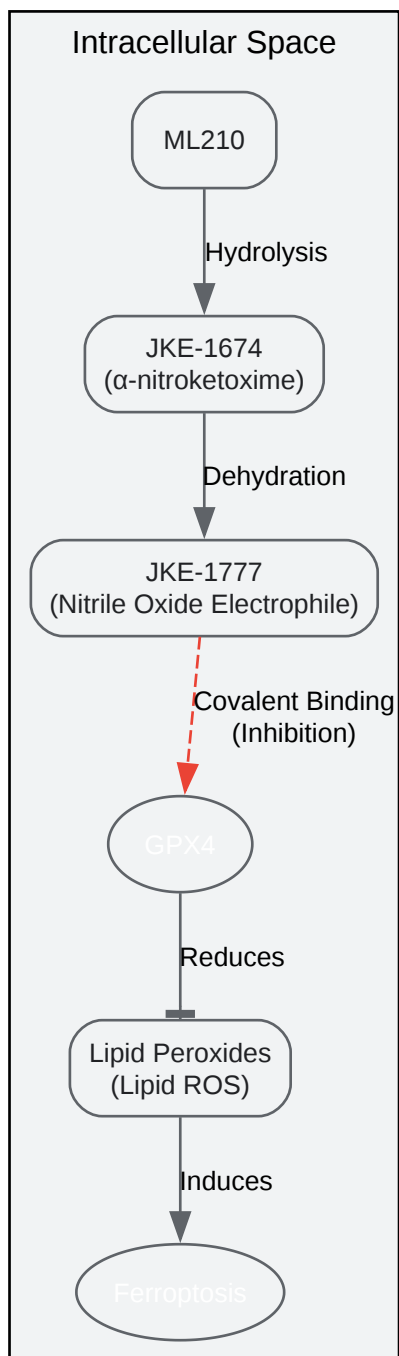
Table 1: Cellular Activity of JKE-1674 and Related Compounds

Compound	Cell Line	Assay	EC50 / Effect	Citation
JKE-1674	LOX-IMVI	Cell Viability	EC50 values comparable to ML210	[5]
ML210	LOX-IMVI	Cell Viability	Cell-killing effects rescued by ferrostatin-1	[6]
JKE-1674	LOX-IMVI	Cell Viability	Cell-killing effects rescued by ferrostatin-1	[6]
JKE-1674-yne	LOX-IMVI	Cell Viability	Similar cellular activity to JKE-1674	[5]

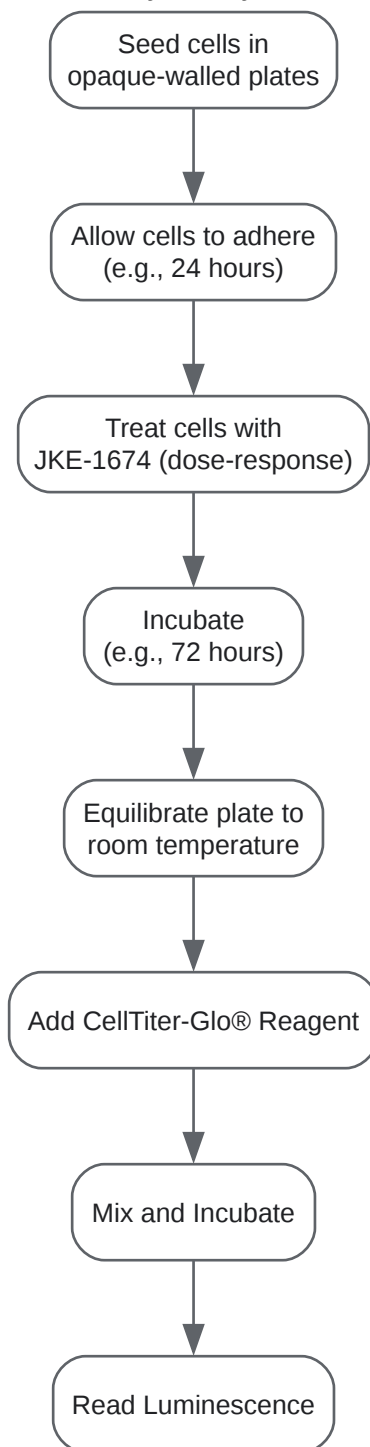
Signaling Pathway and Mechanism of Action

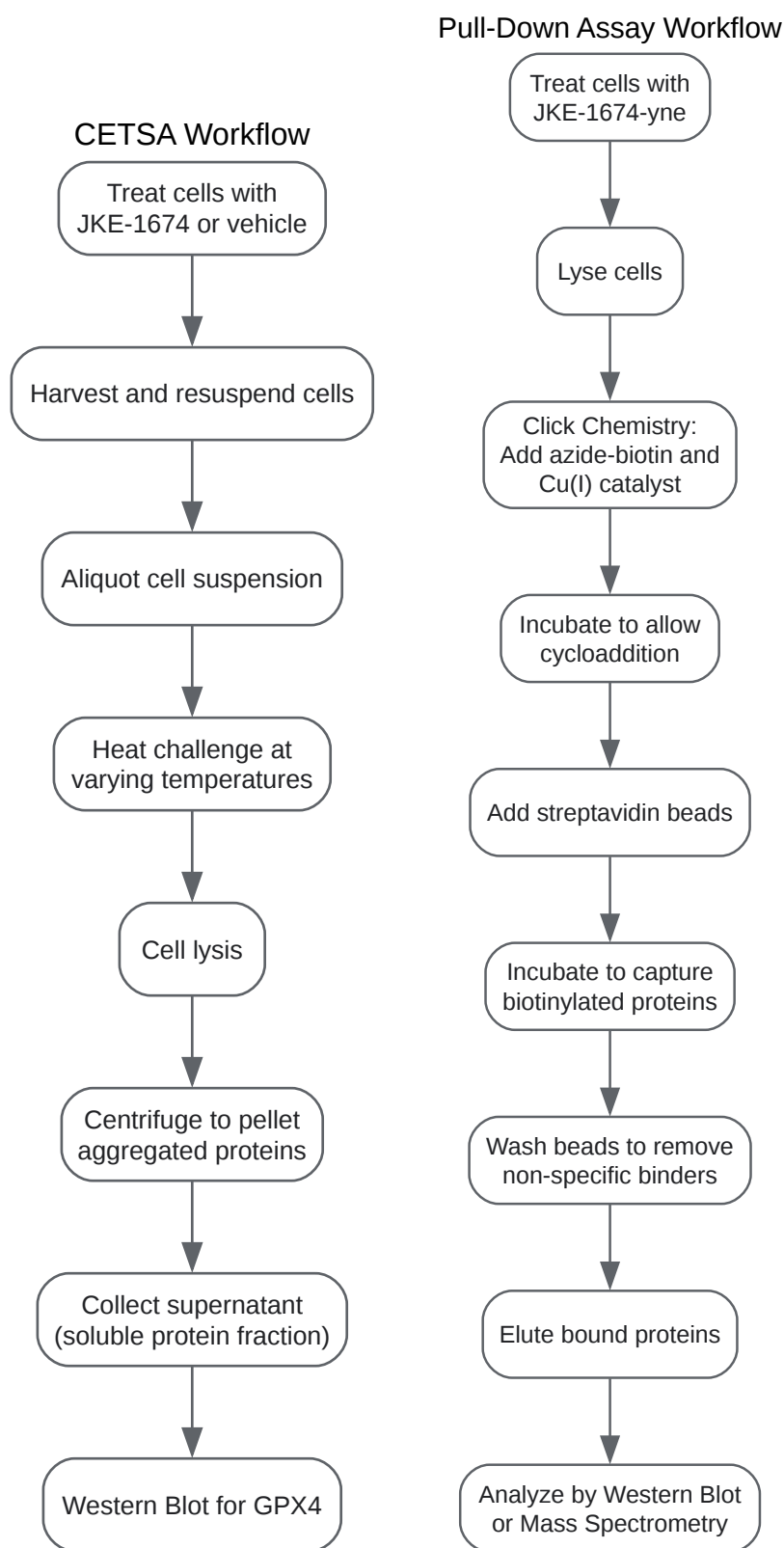
JKE-1674 is a pro-drug that requires intracellular activation to exert its inhibitory effect on GPX4. The following diagram illustrates the proposed activation pathway and its downstream consequences.

JKE-1674 Mechanism of Action



Cell Viability Assay Workflow





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